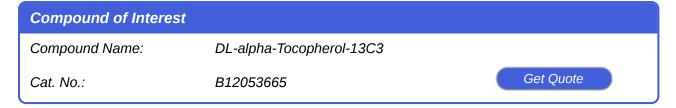


Navigating Research with DL-alpha-Tocopherol-13C3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **DL-alpha-Tocopherol-13C3**, a stable isotope-labeled form of Vitamin E. This document furnishes essential technical data, detailed experimental protocols for its application in metabolic research, and a comprehensive look at its metabolic fate. The information is tailored for professionals in research, scientific, and drug development fields to facilitate the integration of this valuable tracer compound into their studies.

Core Technical Data

DL-alpha-Tocopherol-13C3 is a synthetic form of alpha-tocopherol where three carbon atoms are replaced with the stable isotope carbon-13. This labeling provides a distinct mass signature, enabling its differentiation from endogenous alpha-tocopherol in biological systems. While a specific CAS number for **DL-alpha-Tocopherol-13C3** is not consistently reported in public databases, the CAS number for the unlabeled parent compound, DL-alpha-Tocopherol, is 10191-41-0.

Quantitative data for **DL-alpha-Tocopherol-13C3** and its unlabeled counterpart are summarized below for easy reference and comparison.



Property	DL-alpha-Tocopherol-13C3	DL-alpha-Tocopherol
Chemical Formula	C ₂₆ ¹³ C ₃ H ₅₀ O ₂	C29H50O2
Molecular Weight	433.68 g/mol	430.71 g/mol
Appearance	Yellow to Amber to Dark purple clear liquid	Yellow to Amber to Dark purple clear liquid
Purity	≥96%	≥96%
Solubility	Miscible with chloroform, ethanol, ether, acetone, and vegetable oils. Practically insoluble in water.	Miscible with chloroform, ethanol, ether, acetone, and vegetable oils. Practically insoluble in water.

Experimental Protocols: In Vivo Metabolic Studies

The use of 13C-labeled alpha-tocopherol allows for precise tracing of its absorption, distribution, metabolism, and excretion (ADME) in vivo. Below is a detailed methodology adapted from studies investigating the biodistribution of 13C-labeled α -tocopherol in a murine model. This protocol can serve as a foundational template for designing similar preclinical studies.

Objective: To determine the tissue-specific accumulation and metabolic fate of DL-alpha-Tocopherol-13C3 following oral administration. Materials:

- DL-alpha-Tocopherol-13C3
- Wild-type laboratory mice
- Vitamin E-deficient rodent diet
- Oral gavage needles
- Standard laboratory equipment for tissue harvesting and processing



- High-Performance Liquid Chromatography with Photodiode Array detection (HPLC-PDA) system
- Liquid Chromatography-Mass Spectrometry (LC-MS) system

Methodology:

- Animal Acclimation and Diet:
 - Acclimate 3-week old male wild-type mice to the laboratory environment for one week.
 - For two weeks prior to the administration of the labeled compound, feed the mice a vitamin E-deficient diet to reduce endogenous levels of α-tocopherol. This depletion phase enhances the signal from the administered labeled compound.

Dosing:

- Prepare a dosing solution of **DL-alpha-Tocopherol-13C3** in a suitable vehicle (e.g., corn oil).
- Administer a single oral dose of 0.5 mg of **DL-alpha-Tocopherol-13C3** to each mouse via oral gavage.

Sample Collection:

- At predetermined time points post-dosing (e.g., 12 hours, 1 day, 2 days, and 4 days),
 collect blood and various tissues (e.g., serum, heart, lungs, kidney, brain, and adipose tissue).
- Ensure rapid and consistent collection and processing to maintain sample integrity.

Sample Analysis:

- Quantify the total α-tocopherol concentration in tissue samples using an established HPLC-PDA method.
- \circ Determine the enrichment of 13C- α -tocopherol in the same samples using a validated LC-MS method. This allows for the differentiation between the administered labeled



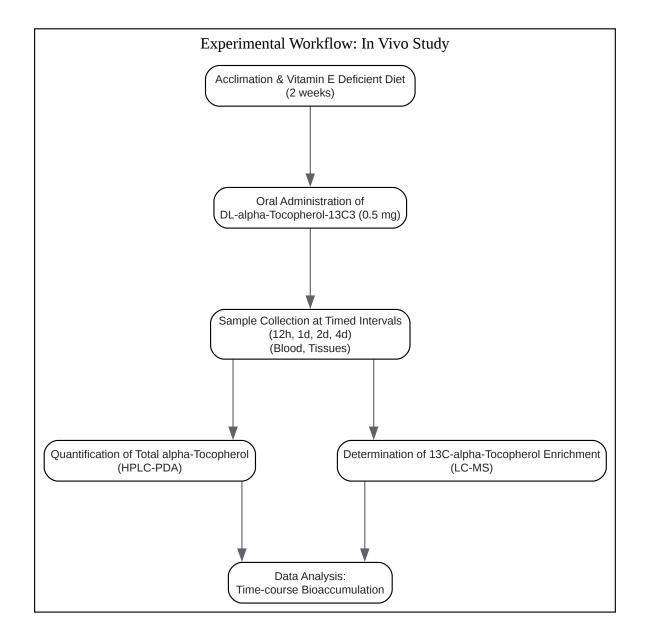




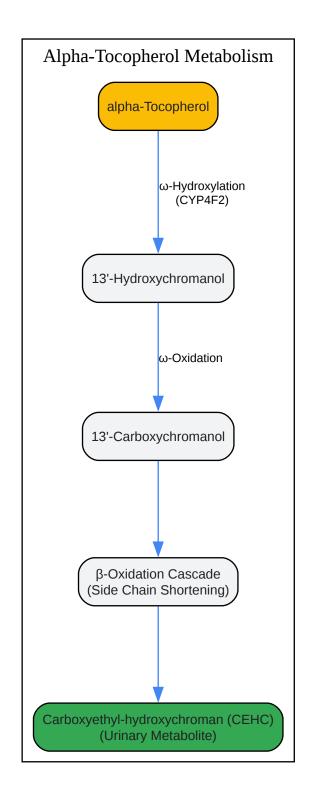
tocopherol and the endogenous unlabeled tocopherol.

- Data Interpretation:
 - Analyze the concentration and enrichment data to determine the time-course of bioaccumulation of **DL-alpha-Tocopherol-13C3** in each tissue.
 - Compare the biodistribution across different tissues to understand tissue-specific uptake and retention.









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